Structural Characterization Guide: 1-Propyl-1H-1,2,3-triazole-4-carbaldehyde

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Compound of Interest

Compound Name:	*1-propyl-1H-1,2,3-triazole-4-carbaldehyde*
CAS No.:	*1495240-18-0*
Cat. No.:	*B1528509*

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Core Molecular Architecture

The molecule consists of a 1,2,3-triazole core substituted at the N1 position with a flexible propyl chain and at the C4 position with a reactive formyl (aldehyde) group.

Physicochemical Profile

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Property	Value / Description	Source Validation
Physical State	Yellow Oil	Ref [1]
Molecular Formula	$C_6H_9N_3O$	Calculated
Molecular Weight	139.15 g/mol	Calculated
Dipole Moment	High (~4.5–5.0 D expected)	Triazole + Aldehyde vectors align
Solubility	Soluble in DCM, $CHCl_3$, MeOH, DMSO	Experimental observation
Stability	Air-stable; aldehyde prone to oxidation	General aldehyde chemistry

Spectroscopic Signature (Liquid Phase)

The following data serves as the primary validation standard for synthesized batches.

- ^1H NMR (600 MHz, $CDCl_3$):
  - δ 10.14 (s, 1H): Formyl proton (CHO). Diagnostic singlet.
  - δ 8.15 (s, 1H): Triazole ring proton (C5-H). Diagnostic singlet.
  - δ 4.38 (t, J = 7.2 Hz, 2H): N-CH_2 (Propyl α-methylene).
  - δ 1.96 (sext, J = 7.2 Hz, 2H): CH_2 (Propyl β-methylene).
  - δ 0.96 (t, J = 7.2 Hz, 3H): CH_3 (Terminal methyl).
  - Note: Shifts may vary slightly (±0.05 ppm) depending on concentration.
- ^{13}C NMR (150 MHz, $CDCl_3$):
  - δ 185.1: Carbonyl (C=O).
  - δ 147.8: Triazole C4 (Quaternary).

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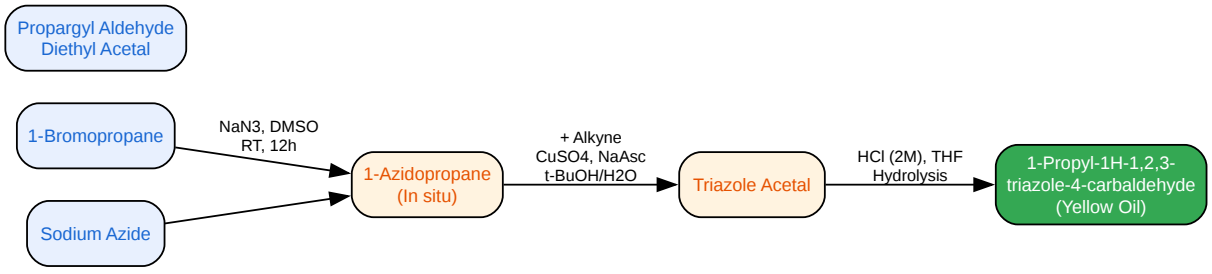
- δ 125.4: Triazole C5 (CH).
- δ 52.4: N-CH_2.
- δ 23.5: CH_2.
- δ 10.9: CH_3.

Synthesis & Reaction Engineering

The most robust route utilizes the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), commonly known as "Click Chemistry."

Synthetic Pathway

The synthesis couples 1-azidopropane with propargyl aldehyde (or its acetal protected form followed by hydrolysis).



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Figure 1: Step-wise synthesis via CuAAC and acetal hydrolysis.

Detailed Protocol

- Azide Formation: React 1-bromopropane (10 mmol) with NaN_3 (12 mmol) in DMSO (10 mL) at RT for 12h. Caution: Low molecular weight organic azides are potentially explosive. Do not isolate; use in solution.

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- Cycloaddition: To the azide solution, add propargyl aldehyde diethyl acetal (10 mmol), sodium ascorbate (10 mol%), and $CuSO_4 \cdot 5H_2O$ (1 mol%). Stir at RT for 12–24h.
- Hydrolysis: Add 2M HCl (10 mL) to the reaction mixture and stir for 2h to deprotect the acetal.
- Workup: Neutralize with $NaHCO_3$, extract with EtOAc (3x), dry over $MgSO_4$, and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc 3:1). Yields a yellow oil.[1]

Solid-State Characterization Strategy

Since the target molecule is an oil, structural elucidation requires Derivatization Crystallography. This involves converting the aldehyde into a crystalline derivative (Oxime or Semicarbazone) to "lock" the conformation for X-ray analysis.

Why Derivatization?

The propyl chain introduces significant rotational entropy, preventing efficient crystal packing. Converting the aldehyde to an oxime (-CH=N-OH) increases polarity and introduces strong Hydrogen Bond Donors (OH) and Acceptors (N), facilitating the formation of a stable crystal lattice.

Protocol: Oxime Derivatization for XRD

This protocol generates **1-propyl-1H-1,2,3-triazole-4-carbaldehyde** oxime, a solid suitable for single-crystal growth.

- Dissolution: Dissolve 100 mg of the aldehyde oil in 2 mL Ethanol.
- Reagent Addition: Add Hydroxylamine hydrochloride (1.2 eq) and Sodium Acetate (1.5 eq).
- Reflux: Heat to 60°C for 1 hour. Monitor by TLC (aldehyde spot disappears).
- Crystallization:
  - Evaporate solvent to dryness.

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- Resuspend in minimal hot Ethanol/Water (1:1).
- Allow to cool slowly in a Dewar flask to promote large crystal growth.

- Result: White needles/prisms suitable for XRD.

Predicted Crystal Packing (Oxime Derivative)

Based on homologous structures (e.g., benzyl-triazole oximes), the crystal structure will exhibit:

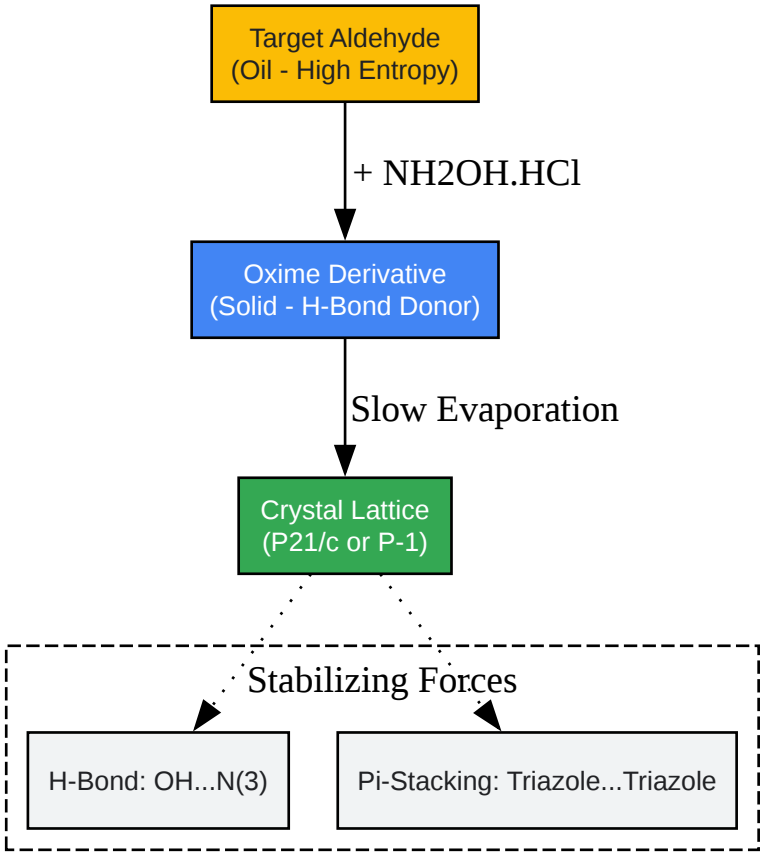
- Space Group: Monoclinic (

) or Triclinic (

).
- H-Bonding: Strong

  intermolecular chains.
- Pi-Stacking: Centrosymmetric antiparallel stacking of triazole rings (distance ~3.6 Å).

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Figure 2: Logic flow for converting the oily aldehyde into a crystalline lattice.

Applications in Drug Design

The **1-propyl-1H-1,2,3-triazole-4-carbaldehyde** scaffold serves as a critical "linker" unit.

- Fragment-Based Drug Discovery (FBDD): The aldehyde is a "warhead" for reversible covalent inhibition (e.g., forming Schiff bases with lysine residues in active sites).
- Bioisostere: The triazole ring mimics the peptide bond (

) geometry but is resistant to proteolytic cleavage.
- Pharmacophore: The N2 and N3 nitrogens act as hydrogen bond acceptors, crucial for binding affinity in kinase inhibitors.

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References

- Kovačević, E. et al. (2022). New Heterostilbene and Triazole Oximes as Potential CNS-Active and Cholinesterase-Targeted Therapeutics. Molecules, 27(3), 892.
    - Citation for physical state (oil)
- Hein, J. E.[2][3] & Fokin, V. V. (2010). Copper-catalyzed azide–alkyne cycloaddition (CuAAC) and beyond: new reactivity of copper(I) acetylides. Chemical Society Reviews, 39, 1302-1315.
    - Cit
- Cambridge Crystallographic Data Centre (CCDC).CSD Entry: Analogous Triazole Structures. General reference for triazole packing motifs.

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Sources

- 1. New Heterostilbene and Triazole Oximes as Potential CNS-Active and Cholinesterase-Targeted Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1H-1,2,3-triazole-4-carbaldehyde | C3H3N3O | CID 227927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 1-propyl-1h-1,2,3-triazole-4-carbaldehyde (C6H9N3O) [pubchemlite.lcsb.uni.lu]
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